

# Introduction: The Significance of 5-Fluoro-2-methoxyphenol

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## Compound of Interest

Compound Name: 5-Fluoro-2-methoxyphenol

Cat. No.: B1362261

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**5-Fluoro-2-methoxyphenol** (CAS No: 72955-97-6) is a key substituted phenol derivative recognized for its role as a vital intermediate in the synthesis of pharmaceuticals and pesticides.<sup>[1]</sup> Its precise molecular architecture—a benzene ring functionalized with hydroxyl, methoxy, and fluoro groups—imparts specific chemical properties that are leveraged in the development of complex molecules, including drugs for treating hypertension.<sup>[1]</sup>

Accurate structural confirmation is a non-negotiable prerequisite for its application in any synthetic pathway, particularly in regulated industries like pharmaceuticals. The presence and, critically, the specific placement (regiochemistry) of the three distinct functional groups, must be unequivocally verified. This guide outlines the integrated analytical workflow to achieve this confirmation.

## Compound Profile:

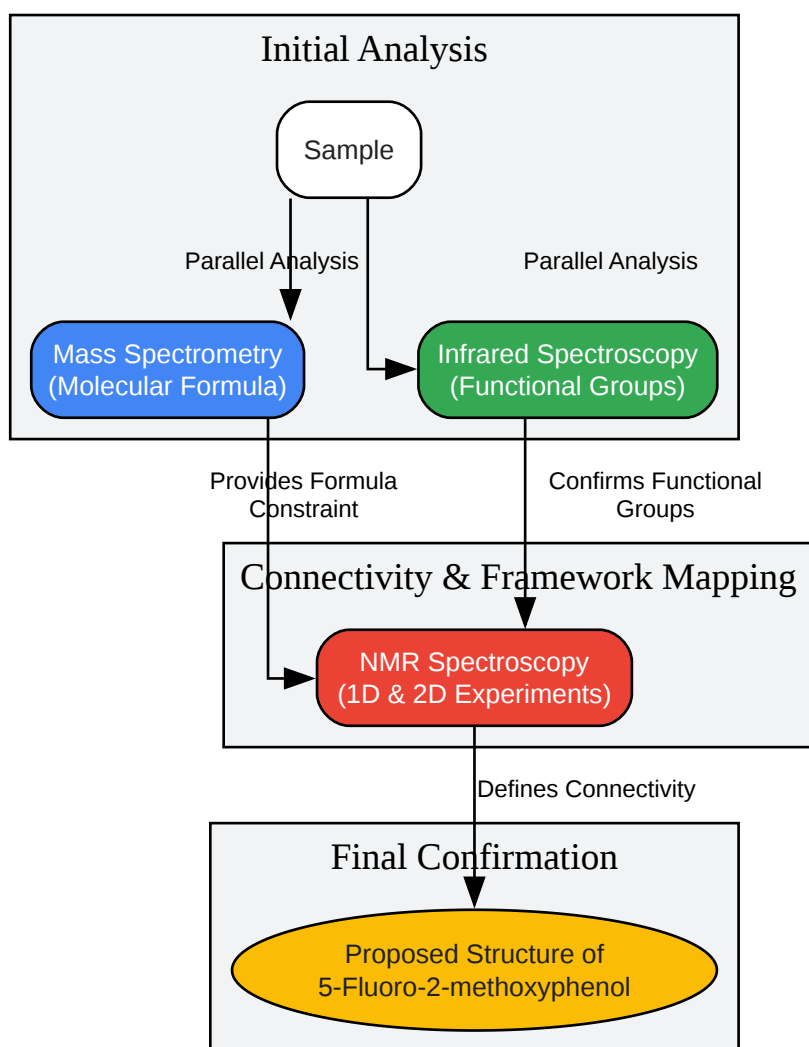
Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> FO <sub>2</sub>	<sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	142.13 g/mol	<sup>[2]</sup> <sup>[3]</sup>
Exact Mass	142.04300762 Da	<sup>[2]</sup>

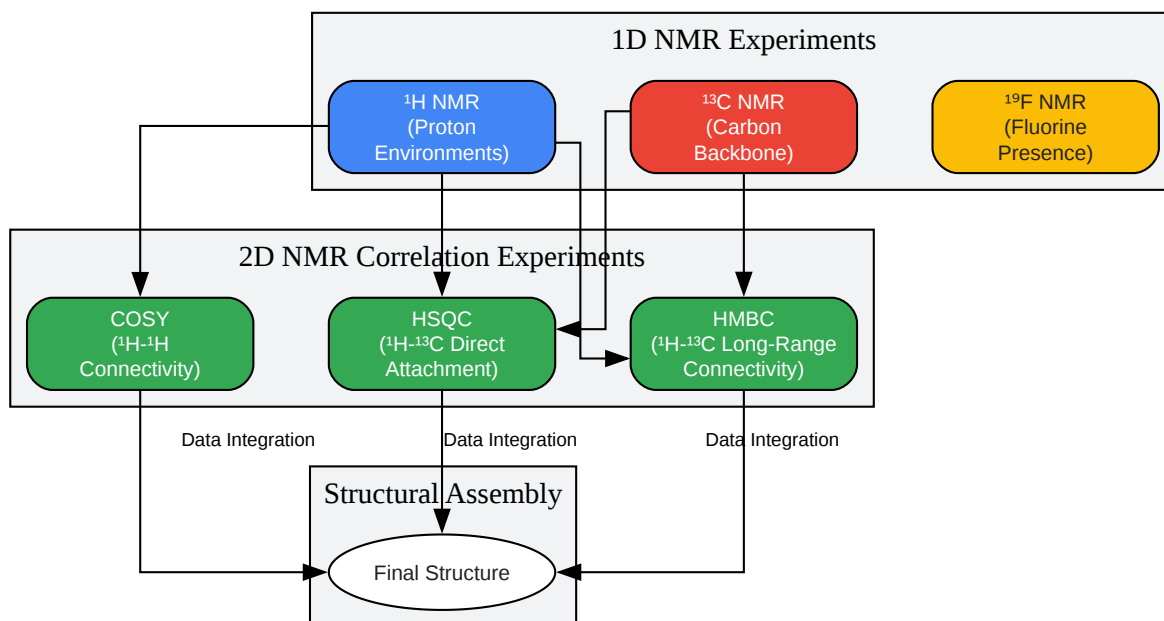
| IUPAC Name | **5-fluoro-2-methoxyphenol** |<sup>[2]</sup> |

## The Strategic Approach: An Integrated Spectroscopic Workflow

The structure elucidation of an organic molecule is rarely achieved with a single technique.<sup>[4]</sup><sup>[5]</sup> Instead, it relies on the convergence of evidence from multiple analytical methods, each providing a unique piece of the structural puzzle.<sup>[6]</sup> Mass spectrometry provides the elemental formula, infrared spectroscopy identifies the functional groups present, and nuclear magnetic resonance spectroscopy maps the atomic connectivity.

The logical flow of this process is depicted below. Each stage provides data that informs and validates the others, creating a robust and trustworthy conclusion.





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## References

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